Application Notes and Protocols: INCA-6 in Autoimmune Disease Models

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Compound of Interest

Compound Name:	*INCA-6*
CAS No.:	*3519-82-2*
Cat. No.:	*B1671815*

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Introduction

Autoimmune diseases such as rheumatoid arthritis and systemic lupus erythematosus are characterized by a dysregulated immune response leading to chronic inflammation and tissue damage. The calcineurin-NFAT (Nuclear Factor of Activated T-cells) signaling pathway plays a pivotal role in the activation of T-lymphocytes and the transcription of pro-inflammatory cytokines, making it a key therapeutic target.[1][2][3] **INCA-6** is a cell-permeable small molecule that specifically inhibits the interaction between calcineurin and NFAT, thereby preventing NFAT dephosphorylation and its subsequent translocation to the nucleus.[4] This targeted mechanism of action suggests that **INCA-6** could be a valuable tool for dissecting the role of the NFAT pathway in the pathophysiology of autoimmune diseases and for the preclinical evaluation of novel therapeutic strategies.

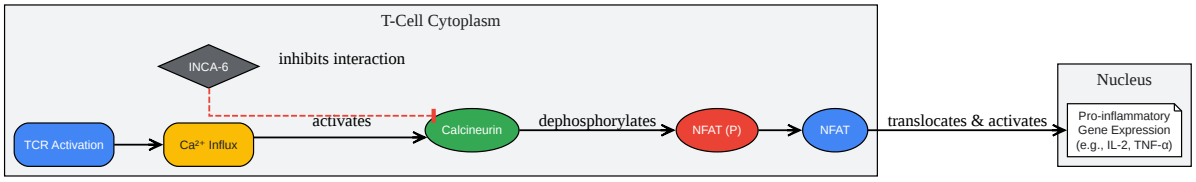
These application notes provide a comprehensive overview of the potential use of **INCA-6** in two widely recognized murine models of autoimmune disease: collagen-induced arthritis (CIA) for rheumatoid arthritis and the MRL/lpr model for systemic lupus erythematosus. While direct

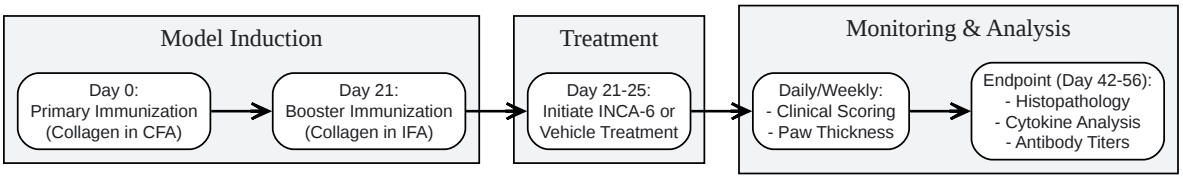
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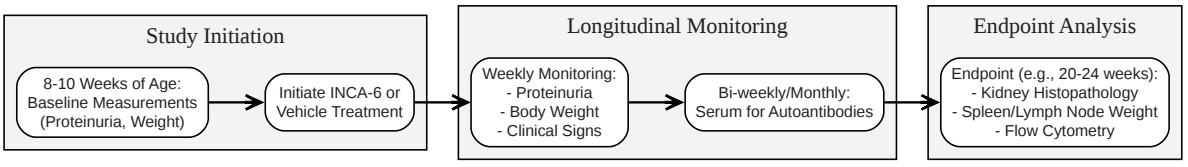
studies of **INCA-6** in these specific models are not yet published, the protocols and expected outcomes are based on extensive research on the role of the calcineurin/NFAT pathway in these models using other inhibitors such as cyclosporine A and FK506.

INCA-6: Mechanism of Action

INCA-6 is a selective inhibitor of the calcineurin-NFAT interaction. Unlike broader calcineurin inhibitors, **INCA-6** specifically blocks the docking of NFAT to calcineurin, preventing its dephosphorylation without affecting the general phosphatase activity of calcineurin on other substrates.[5] This leads to the retention of NFAT in the cytoplasm and a subsequent reduction in the expression of NFAT-dependent genes, including those encoding for pro-inflammatory cytokines like IL-2, TNF-α, and IL-6.







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